

Analysis of Amitrole Residues Using a Robust LC-MS/MS Method

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Compound of Interest

Compound Name: Amitrole-13C,15N2

Cat. No.: B12374444

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Application Note

Audience: Researchers, scientists, and drug development professionals.

Introduction

Amitrole is a non-selective triazole herbicide used for the control of a wide range of grasses and broadleaf weeds. Due to its potential for groundwater contamination and its classification as a possible human carcinogen, sensitive and reliable methods for the detection of amitrole residues in various matrices are essential. This application note details a comprehensive Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) method for the quantitative analysis of amitrole residues in agricultural products and water samples. The described protocols offer high sensitivity, specificity, and accuracy, meeting the stringent requirements for regulatory compliance and food safety monitoring.

Quantitative Data Summary

The following tables summarize the quantitative performance of the LC-MS/MS method for amitrole analysis across different sample matrices.

Table 1: Method Performance in Agricultural Products

Parameter	Wheat	Maize & Peanut	Apple, Pineapple, Spinach, Carrot	Pork, Liver, Fish	Tea, Ginger & Bunge Prickly Ash Powder
Limit of Quantitation (LOQ)	10 µg/kg	10 µg/kg	10 µg/kg	10 µg/kg	20 µg/kg
Linearity Range	0.005 - 0.1 mg/kg	0.005 - 0.1 mg/kg	0.005 - 0.1 mg/kg	0.005 - 0.1 mg/kg	0.005 - 0.1 mg/kg
Correlation Coefficient (r ²)	0.9997	0.9997	0.9997	0.9997	0.9997
Average Recovery	67.5% - 98.1%	67.5% - 98.1%	67.5% - 98.1%	67.5% - 98.1%	67.5% - 98.1%
Relative Standard Deviation (RSD)	1.0% - 9.8%	1.0% - 9.8%	1.0% - 9.8%	1.0% - 9.8%	1.0% - 9.8%

Data compiled from a study on the determination of amitrole in agricultural products by HPLC-MS/MS.[\[1\]](#)[\[2\]](#)

Table 2: Method Performance in Water Samples

Parameter	Drinking Water	Surface Water	Ground Water
Limit of Detection (LOD)	0.02 µg/L (with derivatization)	0.025 µg/L (with derivatization)	0.025 µg/L (with derivatization)
Limit of Quantitation (LOQ)	0.025 µg/L (with derivatization)	-	-
Spike Level for Recovery	0.1 µg/L	0.1 µg/L	-
Average Recovery	>95%	>75%	-
Repeatability (RSD)	<9%	<12%	-

Data for derivatization method from a study on the determination of the herbicide amitrole in water with pre-column derivatization, liquid chromatography and tandem mass spectrometry.[3] LOD for direct injection method in surface and ground water as low as 0.001 µg/L has been reported.[4]

Experimental Protocols

Sample Preparation Protocol for Agricultural Products

This protocol is based on a method for the analysis of amitrole residues in various agricultural commodities.[1]

Materials:

- Homogenizer
- Centrifuge and centrifuge tubes
- Solid Phase Extraction (SPE) cartridges (PCX or Envi-Carb)
- Extraction Solvents:
 - 25% Acetone in water
 - 1% Acetic acid in 25% Acetone

- 1% Acetic acid in water
- Dichloromethane
- Reference standard of amitrole

Procedure:

- Extraction:
 - For wheat, fish, pork, and liver: Weigh 10 g of homogenized sample and add 50 mL of 25% acetone. Homogenize for 2 minutes.
 - For maize and peanut: Weigh 10 g of homogenized sample and add 50 mL of 1% acetic acid in 25% acetone. Homogenize for 2 minutes.
 - For apple, pineapple, spinach, and carrot: Weigh 10 g of homogenized sample and add 50 mL of 1% acetic acid solution, followed by 30 mL of dichloromethane. Homogenize for 2 minutes.
- Centrifugation: Centrifuge the extract at 4000 rpm for 5 minutes.
- Liquid-Liquid Extraction (for applicable matrices): For samples extracted with dichloromethane, separate the organic layer.
- Solid Phase Extraction (SPE) Cleanup:
 - Condition the PCX or Envi-Carb SPE cartridge according to the manufacturer's instructions.
 - Load the supernatant from the centrifugation step onto the SPE cartridge.
 - Wash the cartridge to remove interferences.
 - Elute the amitrole with a suitable solvent.
- Final Preparation: Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute the residue in the mobile phase for LC-MS/MS analysis.

Sample Preparation Protocol for Water Samples (Direct Injection)

This protocol is a simplified method suitable for the direct analysis of water samples with high sensitivity.

Materials:

- Autosampler vials
- Internal Standard (^{15}N -Amitrole)
- Reference standard of amitrole

Procedure:

- Internal Standard Spiking: To a 1 mL aliquot of the water sample in an autosampler vial, add the internal standard (^{15}N -Amitrole) to a final concentration of 0.1 $\mu\text{g/L}$.
- Vortexing: Vortex the sample for 30 seconds.
- Analysis: The sample is now ready for direct injection into the LC-MS/MS system.

LC-MS/MS Instrumental Analysis Protocol

Liquid Chromatography (LC) Conditions:

- HPLC System: Agilent 1290 Infinity or equivalent
- Column: Porous Graphite Carbon, 100 x 2.1 mm, 5 μm
- Mobile Phase A: 0.1% Formic acid in Water
- Mobile Phase B: 0.1% Formic acid in Methanol
- Gradient: A linear gradient from 100% A to 100% B.
- Flow Rate: 0.3 mL/min

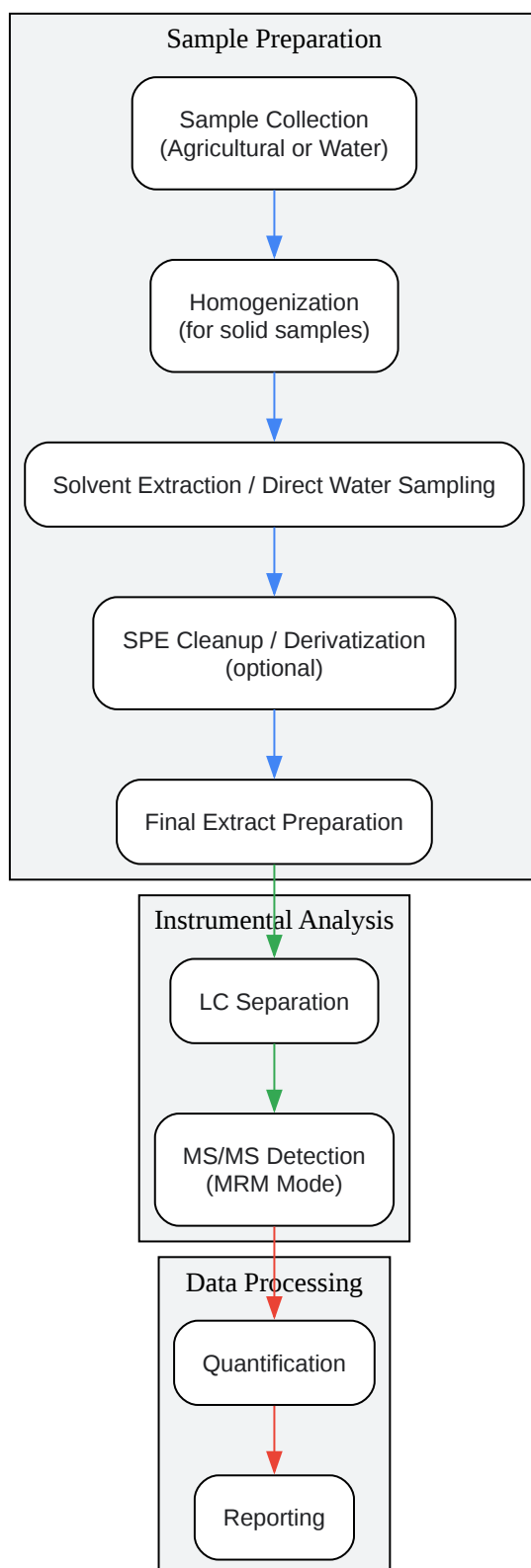
- Injection Volume: 100 μ L (for water samples), 10 μ L (for agricultural extracts)
- Column Temperature: 40 $^{\circ}$ C

Mass Spectrometry (MS/MS) Conditions:

- Mass Spectrometer: Agilent 6495 Triple Quadrupole or equivalent
- Ionization Source: Electrospray Ionization (ESI), Positive mode
- MRM Transitions:
 - Amitrole: m/z 85 \rightarrow m/z 43 (Collision Energy: 33 eV)
 - ^{15}N -Amitrole (IS): m/z 86 \rightarrow m/z 43 (Collision Energy: 33 eV)
- Gas Temperature: 300 $^{\circ}$ C
- Gas Flow: 12 L/min
- Nebulizer Pressure: 35 psi
- Sheath Gas Temperature: 350 $^{\circ}$ C
- Sheath Gas Flow: 11 L/min
- Capillary Voltage: 3500 V

Experimental Workflow and Diagrams

The overall workflow for the analysis of amitrole residues is depicted in the following diagram.



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